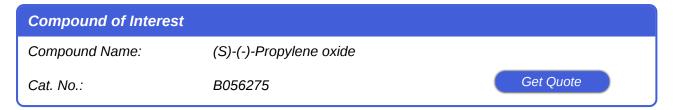


A Comprehensive Technical Guide to the Physical Properties of (S)-(-)-Propylene Oxide

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This technical guide provides an in-depth overview of the core physical properties of **(S)-(-)- Propylene oxide**, tailored for researchers, scientists, and professionals in drug development.

This document compiles essential data, outlines detailed experimental methodologies for property determination, and presents a logical workflow for quality control assessment.

Core Physical Properties

(S)-(-)-Propylene oxide, also known as (S)-(-)-1,2-Epoxypropane or (S)-(-)-Methyloxirane, is a chiral epoxide widely utilized as a versatile intermediate in the synthesis of complex organic molecules, including pharmaceuticals.[1] Its chemical formula is C₃H₆O, with a molecular weight of 58.08 g/mol .[1]

Table 1: Key Physical Properties of (S)-(-)-Propylene Oxide



Property	Value	Reference
CAS Number	16088-62-3	[1]
Molecular Formula	C ₃ H ₆ O	[1]
Molecular Weight	58.08 g/mol	[1]
Appearance	Clear, colorless liquid	[2][3]
Boiling Point	33-34 °C (lit.)	[3][4]
Melting Point	-111.9 °C	[3][5]
Density	0.829 g/mL at 20 °C (lit.)	[3][4]
Refractive Index (n20/D)	1.366 (lit.)	[3][4]
Specific Rotation [α]D	-14.2 ± 0.4° (neat)	[2][6]
Vapor Density	2 (vs air)	[3]
Vapor Pressure	8.59 psi (20 °C)	[3]
Flash Point	-37 °C (-35 °F) - closed cup	[3]
Water Solubility	40 g/100 mL (20 °C)	[3][6]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is critical for ensuring the purity and identity of **(S)-(-)-Propylene oxide**. The following sections detail generalized experimental methodologies for measuring key physical constants.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile liquid like **(S)-(-)-Propylene oxide**, a micro-boiling point or simple distillation method is suitable.



- Micro-Boiling Point Method: A small sample of the liquid (a few mL) is placed in a test tube
 with a capillary tube (sealed at one end) inverted within it. The setup is heated, and the
 temperature at which a rapid and continuous stream of bubbles emerges from the capillary,
 and upon cooling, the liquid just begins to enter the capillary, is recorded as the boiling point.
 [7][8][9]
- Simple Distillation: For larger volumes, a simple distillation apparatus can be used. The liquid is heated in a distillation flask, and the temperature of the vapor that distills and condenses is monitored. A constant temperature reading during the distillation of a pure substance corresponds to its boiling point.[10]

2.2. Determination of Density

Density is the mass per unit volume of a substance. For a liquid, it can be determined by measuring the mass of a known volume.

- Mass Measurement: An empty, dry graduated cylinder or pycnometer is weighed using an analytical balance.[11][12]
- Volume Measurement: A precise volume of (S)-(-)-Propylene oxide is added to the
 container. The volume is read from the bottom of the meniscus in a graduated cylinder or is a
 known quantity if using a pycnometer.[11][13]
- Final Mass Measurement: The container with the liquid is reweighed.
- Calculation: The density is calculated by dividing the mass of the liquid (final mass initial mass) by its volume.[14]

2.3. Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property that is dependent on temperature and the wavelength of light used.

 Abbe Refractometer: A few drops of the liquid are placed on the prism of an Abbe refractometer. The instrument is adjusted until the dividing line between the light and dark



fields is sharp and centered. The refractive index is then read directly from the calibrated scale. The temperature should be controlled, typically at 20°C, using a water bath.[15][16]

• Interferometric Methods: For higher precision, methods based on interferometry, such as using a Michelson interferometer, can be employed. These techniques measure the change in the optical path length as light passes through the sample.[15][17]

2.4. Determination of Specific Rotation

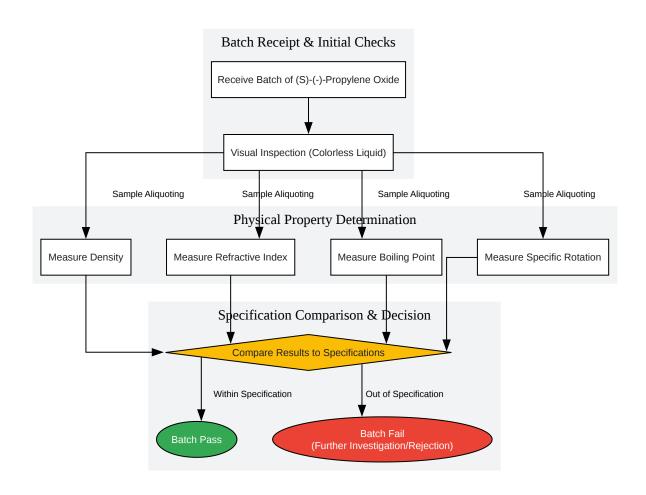
Specific rotation is a fundamental property of chiral compounds like **(S)-(-)-Propylene oxide** and is measured using a polarimeter. It is the angle of rotation of plane-polarized light by a solution of a specific concentration and path length.

- Sample Preparation: For a neat liquid like **(S)-(-)-Propylene oxide**, the polarimeter tube is carefully filled with the undiluted substance. For solutions, a precise concentration of the compound in a suitable solvent is prepared.[18][19]
- Measurement: The filled polarimeter tube is placed in the polarimeter. The analyzer is rotated until the light intensity is at a minimum or the two halves of the visual field are equally illuminated. The observed angle of rotation (α) is recorded.[18][20]
- Calculation: The specific rotation ([α]) is calculated using the formula: [α] = α / (I * d) for a neat liquid, or [α] = α / (I * c) for a solution. Where:
 - α is the observed rotation in degrees.
 - I is the path length of the polarimeter tube in decimeters (dm).
 - d is the density of the neat liquid in g/mL.
 - c is the concentration of the solution in g/mL.[18][21][22]

Quality Control Workflow

The following diagram illustrates a logical workflow for the quality control of a batch of **(S)-(-)- Propylene oxide**, ensuring it meets the required specifications through the determination of its physical properties.





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